An In-depth Technical Guide to the Solubility of Boc-amido-PEG9-amine

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Compound of Interest		
Compound Name:	Boc-amido-PEG9-amine	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Boc-amido-PEG9-amine**, a bifunctional polyethylene glycol (PEG) derivative crucial in bioconjugation, drug delivery, and proteomics. Understanding its solubility profile is paramount for its effective application in these fields. While specific quantitative solubility data is not extensively available in public literature, this guide consolidates information from supplier datasheets and the general principles of PEG chemistry to provide a robust framework for researchers.

Core Concepts of Boc-amido-PEG9-amine Solubility

Boc-amido-PEG9-amine (C25H52N2O11, MW: 556.69 g/mol) is a monodisperse PEG reagent featuring a tert-butyloxycarbonyl (Boc) protected amine and a terminal primary amine, connected by a 9-unit ethylene glycol chain.[1][2][3] The solubility of this molecule is governed by the interplay between its hydrophilic PEG backbone and its terminal functional groups. The PEG spacer significantly enhances aqueous solubility.[2] The Boc group, being hydrophobic, can slightly modulate this property.

Qualitative Solubility Data

Based on available technical datasheets, **Boc-amido-PEG9-amine** exhibits good solubility in a range of aqueous and organic solvents. This qualitative data is summarized in the table below.

Solvent	Type	Predicted Solubility	Reference
Water	Aqueous	Soluble	[2]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	[2][4]
Dimethylformamide (DMF)	Polar Aprotic	Soluble	[2][4]
Dichloromethane (DCM)	Chlorinated	Soluble	[2][4]

General principles of PEG solubility suggest that it would also be soluble in other polar protic solvents like methanol and ethanol, and less soluble in non-polar solvents such as hexane and toluene.[5][6]

Experimental Protocol for Determining Solubility

To obtain quantitative solubility data, a systematic experimental approach is required. The following is a generalized protocol for determining the solubility of **Boc-amido-PEG9-amine** in a given solvent.

Objective: To determine the saturation solubility of **Boc-amido-PEG9-amine** in a specific solvent at a controlled temperature.

Materials:

- **Boc-amido-PEG9-amine**

- Selected solvent (e.g., water, DMSO, DMF, DCM)

- Analytical balance

- Vortex mixer

- Thermostatic shaker or water bath

- Centrifuge

Tech Support

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., ELSD, CAD, or LC-MS)

- Volumetric flasks and pipettes
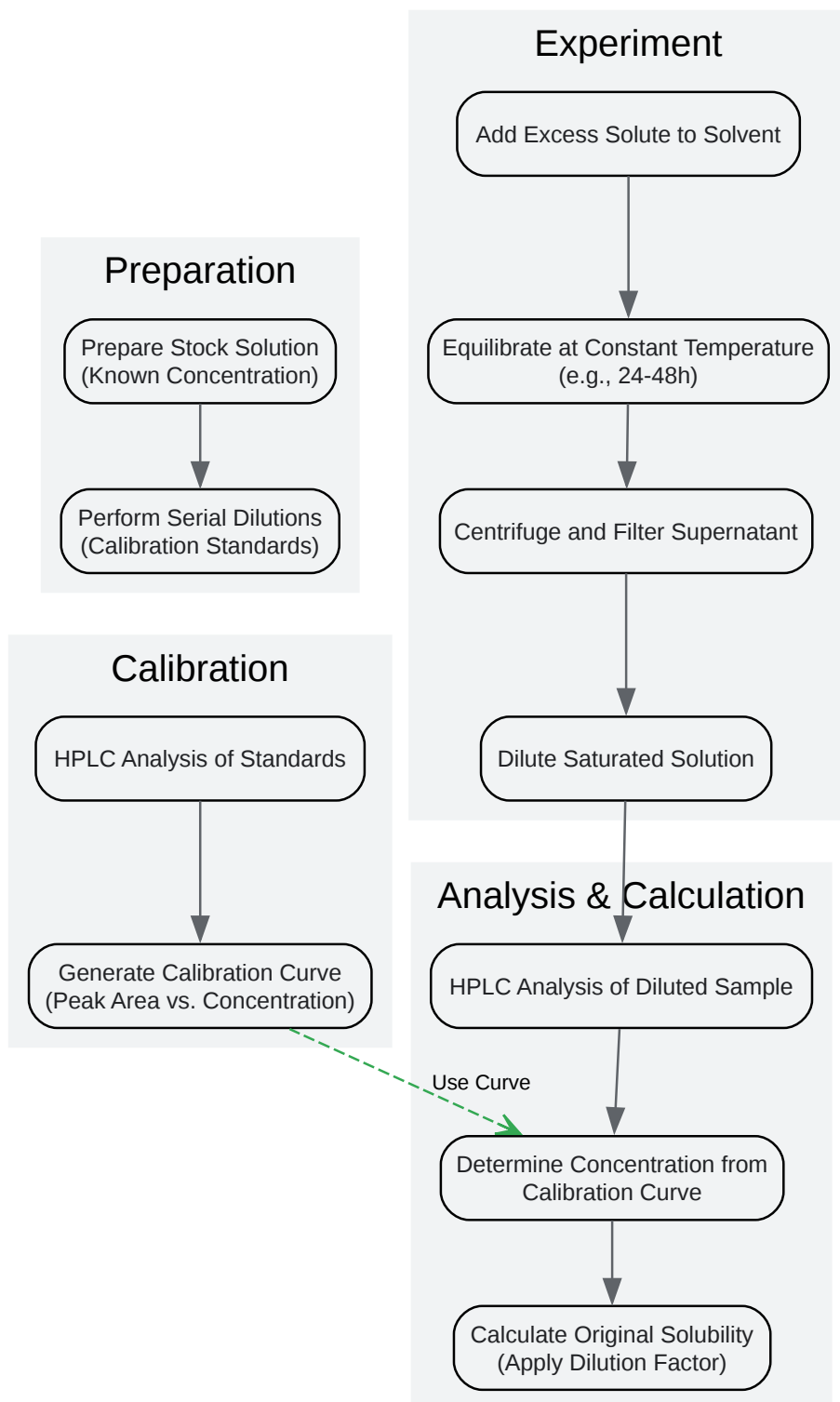
- Syringe filters (0.22 μm)

Procedure:

- Preparation of Stock Solution for Calibration Curve:

  - Accurately weigh a known amount of **Boc-amido-PEG9-amine** and dissolve it in the chosen solvent to prepare a concentrated stock solution.

  - Perform serial dilutions of the stock solution to create a series of standards with known concentrations.

- Generation of Calibration Curve:

  - Inject the standard solutions into the HPLC system.

  - Record the peak area for each standard.

  - Plot a calibration curve of peak area versus concentration. This curve will be used to determine the concentration of the saturated solution.

- Equilibrium Solubility Measurement:

  - Add an excess amount of **Boc-amido-PEG9-amine** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.

  - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C).

  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Preparation and Analysis:

- After the equilibration period, allow the suspension to settle.

- Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred.

- Filter the supernatant through a 0.22 µm syringe filter to remove any remaining undissolved solid.

- Dilute the filtered, saturated solution with the solvent to a concentration that falls within the range of the calibration curve.

- Inject the diluted sample into the HPLC system and record the peak area.

- Calculation of Solubility:

  - Using the peak area of the diluted sample and the equation from the calibration curve, determine the concentration of the diluted sample.

  - Calculate the concentration of the original saturated solution by multiplying the result by the dilution factor. This value represents the solubility of **Boc-amido-PEG9-amine** in the chosen solvent at the specified temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.

Experimental Workflow for Solubility Determination

Experiment

- Add Excess Solute to Solvent
- Equilibrate at Constant Temperature (e.g., 24-48h)
- Centrifuge and Filter Supernatant
- Dilute Saturated Solution

Preparation

- Prepare Stock Solution (Known Concentration)
- Perform Serial Dilutions (Calibration Standards)

Calibration

- HPLC Analysis of Standards
- Generate Calibration Curve (Peak Area vs. Concentration)

Analysis & Calculation

- HPLC Analysis of Diluted Sample
- Determine Concentration from Calibration Curve (Use Curve)
- Calculate Original Solubility (Apply Dilution Factor)

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Caption: Workflow for determining the solubility of **Boc-amido-PEG9-amine**.

Factors Influencing Solubility

Several factors can influence the solubility of **Boc-amido-PEG9-amine**:

- Temperature: Generally, solubility in liquid solvents increases with temperature.

- pH (in aqueous solutions): The terminal amine group can be protonated at acidic pH, which can enhance aqueous solubility.

- Purity of the Compound: Impurities can affect the measured solubility. The purity of **Boc-amido-PEG9-amine** is typically high (>95%).[2][3][7][8]

- Solvent Polarity: As a polar molecule, it is expected to be more soluble in polar solvents.

Conclusion

Boc-amido-PEG9-amine is a valuable tool in biomedical research, and understanding its solubility is critical for its successful application. While quantitative data is sparse, its PEGylated structure renders it soluble in water and common polar aprotic solvents like DMSO, DMF, and DCM.[2] For applications requiring precise concentration knowledge, the experimental protocol outlined in this guide provides a reliable method for determining its solubility in specific solvent systems.

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